

PD-85639 stability and storage best practices

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Compound of Interest

Compound Name: PD-85639

Cat. No.: B1679138

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PD-85639 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **PD-85639**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **PD-85639** and what is its mechanism of action?

PD-85639 is a voltage-gated sodium (Na⁺) channel blocker. Its CAS Number is 149838-21-1. It functions by inhibiting the influx of sodium ions through voltage-gated sodium channels, which are critical for the initiation and propagation of action potentials in excitable cells. This mechanism of action makes it a subject of interest in research related to neurology and pharmacology.

Q2: What are the general physical and chemical properties of **PD-85639**?

PD-85639 is a white to beige powder. The table below summarizes its key physicochemical properties.

Property	Value
Chemical Formula	C ₂₄ H ₃₂ N ₂ O
Molecular Weight	364.52 g/mol
Appearance	White to beige powder
Solubility	Soluble in DMSO (2 mg/mL, with warming)

Q3: How should I store **PD-85639**?

For optimal stability, **PD-85639** should be stored under the conditions outlined in the table below.

Form	Recommended Storage Temperature	Additional Recommendations
Solid (Powder)	Room Temperature	Keep in a tightly sealed container, protected from light and moisture.
DMSO Solution	-20°C or -80°C	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

While the supplier recommends room temperature storage for the solid form, long-term storage at -20°C is a common practice for preserving the integrity of research compounds.

Troubleshooting Guide

Problem 1: I am having trouble dissolving **PD-85639**.

- Solution: **PD-85639** is soluble in dimethyl sulfoxide (DMSO) at a concentration of 2 mg/mL. Gentle warming can aid in dissolution. Ensure you are using a sufficient volume of DMSO and vortexing thoroughly. For a 10 mM stock solution, dissolve 3.65 mg of **PD-85639** in 1 mL of DMSO.

Problem 2: My experimental results are inconsistent.

- **Potential Cause 1: Compound Degradation.** Improper storage of **PD-85639** solutions can lead to degradation. Avoid repeated freeze-thaw cycles by preparing single-use aliquots. It is recommended to use freshly prepared solutions for critical experiments.
- **Potential Cause 2: Inaccurate Pipetting.** Due to the high potency of many sodium channel blockers, small variations in concentration can lead to significant differences in experimental outcomes. Ensure your pipettes are properly calibrated.

Problem 3: I am observing off-target effects in my cell-based assays.

- **Potential Cause: High Concentration.** Using concentrations of **PD-85639** that are too high can lead to non-specific effects. It is crucial to perform a dose-response curve to determine the optimal concentration for your specific cell type and experimental conditions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **PD-85639**

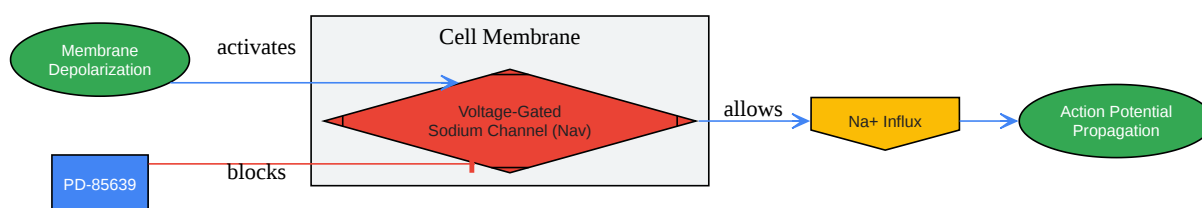
- **Materials:**
 - **PD-85639** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- **Procedure:**
 1. Equilibrate the vial of **PD-85639** powder to room temperature before opening.
 2. Weigh out 3.65 mg of **PD-85639** powder and transfer it to a sterile microcentrifuge tube.
 3. Add 1 mL of anhydrous DMSO to the tube.
 4. Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be applied if necessary.

5. Aliquot the 10 mM stock solution into single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.

6. Store the aliquots at -20°C or -80°C.

Visualizations

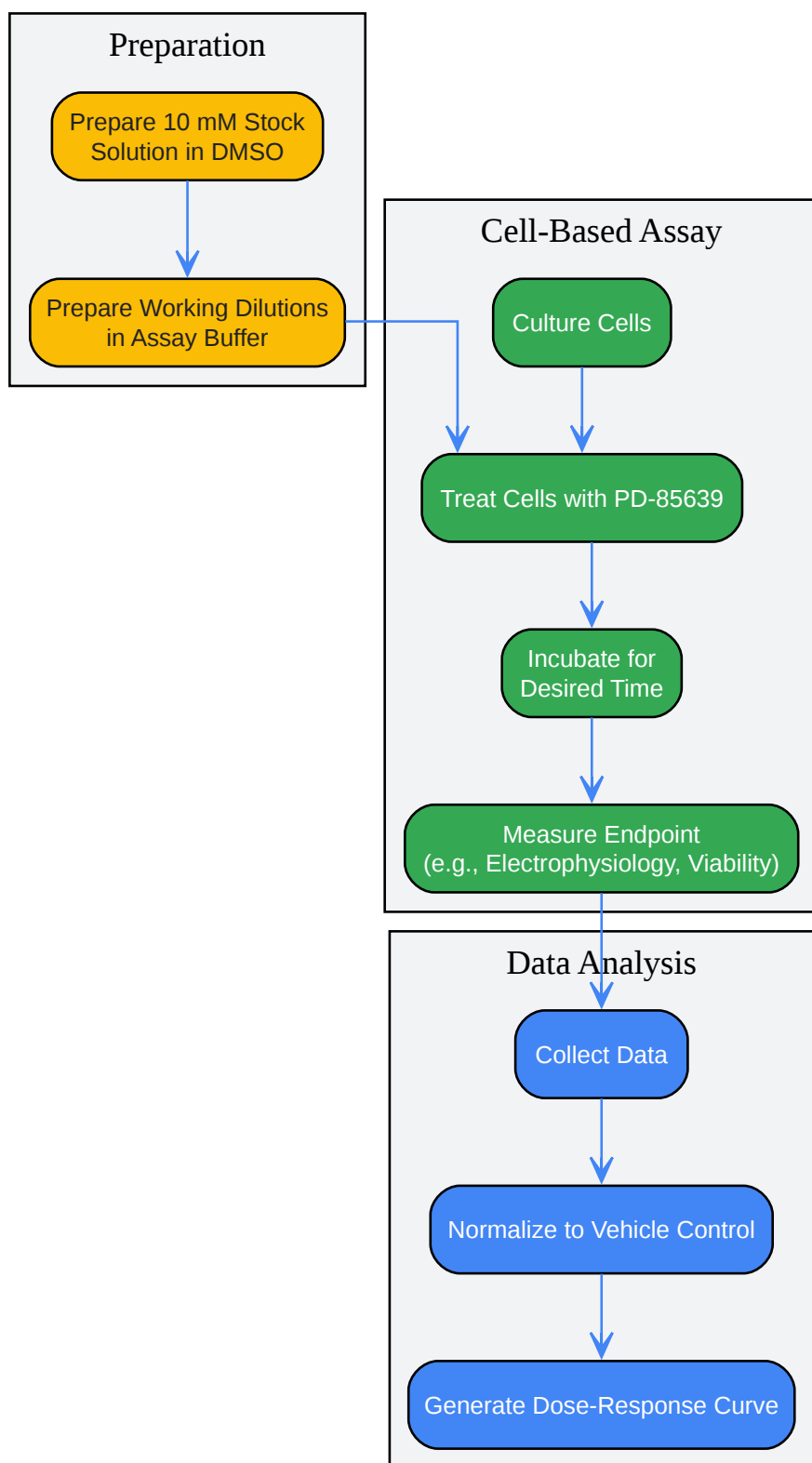
Signaling Pathway



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Caption: Mechanism of action of **PD-85639** as a voltage-gated sodium channel blocker.

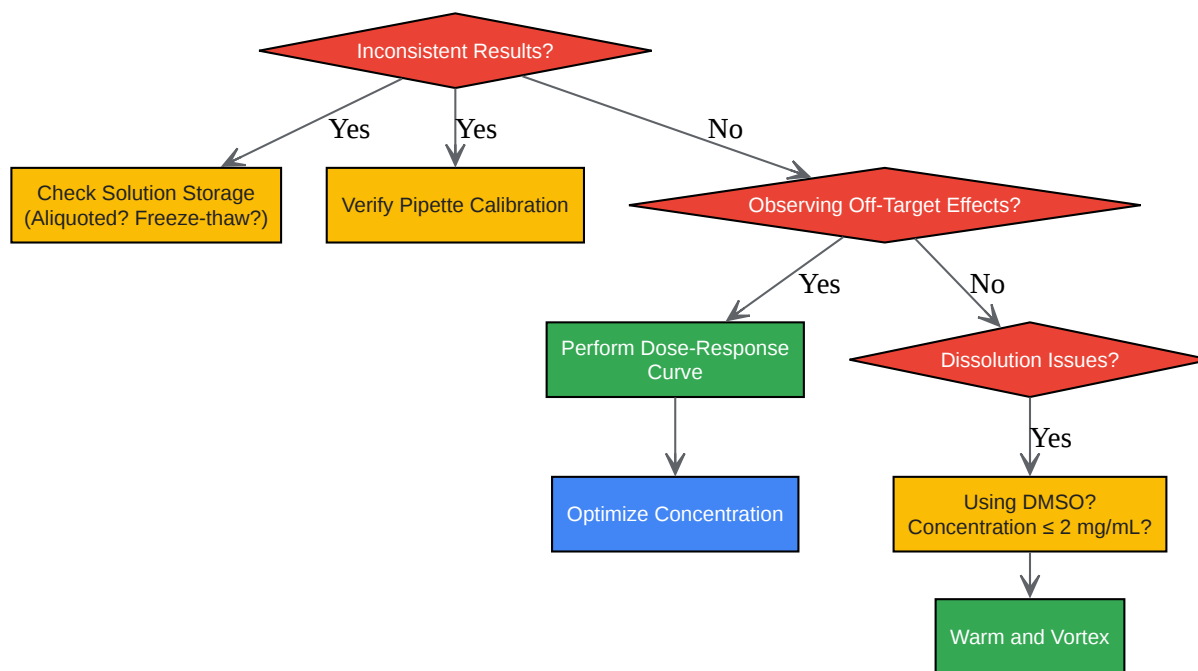
Experimental Workflow



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Caption: A typical experimental workflow for evaluating the effects of **PD-85639** in a cell-based assay.

Troubleshooting Logic



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Caption: A logical flow for troubleshooting common issues when working with **PD-85639**.

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